

Application Notes and Protocols for Bioavailability and Bioequivalence Studies of Lamivudine

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Compound of Interest

Compound Name: *Lamivudine-13C,15N2,d2*

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These application notes provide a comprehensive overview of the key considerations and methodologies for conducting bioavailability (BA) and bioequivalence (BE) studies of Lamivudine. The protocols outlined below are intended to serve as a guide for the development and validation of analytical methods and the execution of clinical studies in accordance with regulatory standards.

Introduction to Lamivudine Bioavailability and Bioequivalence

Lamivudine is a nucleoside reverse transcriptase inhibitor (NRTI) widely used in the treatment of HIV-1 and hepatitis B virus (HBV) infections.[1][2] For a generic Lamivudine product to be considered interchangeable with a reference product, it must be proven bioequivalent.

Bioequivalence is established when the rate and extent of absorption of the active ingredient from the two products are not significantly different under suitable test conditions.[3][4]

Key Pharmacokinetic Properties of Lamivudine:

Lamivudine is rapidly absorbed after oral administration, with peak plasma concentrations (C_{max}) typically reached within 0.5 to 1.5 hours.[5] The absolute bioavailability is approximately 82% in adults and 68% in children.[5] Co-administration with food can delay the

time to reach C_{max} (T_{max}) and lower the C_{max} value, but it does not significantly affect the overall extent of absorption (AUC).[6][7] Therefore, Lamivudine can be taken with or without food.[6][8] The elimination half-life of Lamivudine is approximately 5 to 7 hours.[6][8]

Data Presentation: Pharmacokinetic Parameters of Lamivudine

The following tables summarize key pharmacokinetic parameters of Lamivudine from various studies.

Table 1: Single-Dose Pharmacokinetic Parameters of Lamivudine in Healthy Adults

Parameter	150 mg Tablet	300 mg Tablet	Oral Solution (10 mg/mL)[1]
C _{max} (ng/mL)	1500 ± 500	2000	1500 ± 500
T _{max} (h)	1.5	1.0 - 1.5	0.5 - 1.5
AUC _{0-t} (ng·h/mL)	8600 ± 1600	-	8700 ± 1300
AUC _{0-∞} (ng·h/mL)	8900 ± 1700	-	-
t _{1/2} (h)	5 - 7	5 - 7	5 - 7

Values are presented as mean ± standard deviation where available.

Table 2: Bioequivalence Acceptance Criteria

Pharmacokinetic Parameter	90% Confidence Interval for the Ratio of Geometric Means (Test/Reference)
C _{max}	80.00% - 125.00%[4][9]
AUC _{0-t}	80.00% - 125.00%[3][4]
AUC _{0-∞}	80.00% - 125.00%[4]

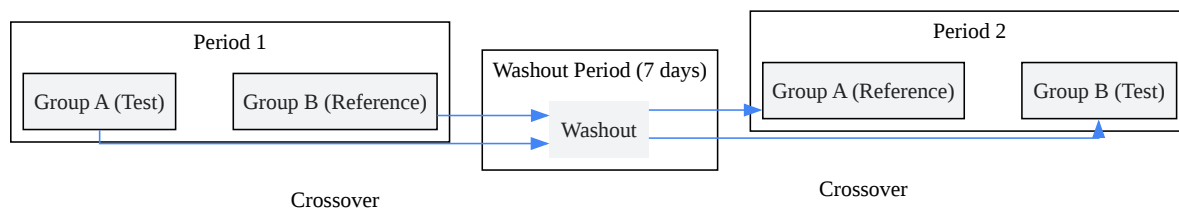
Experimental Protocols

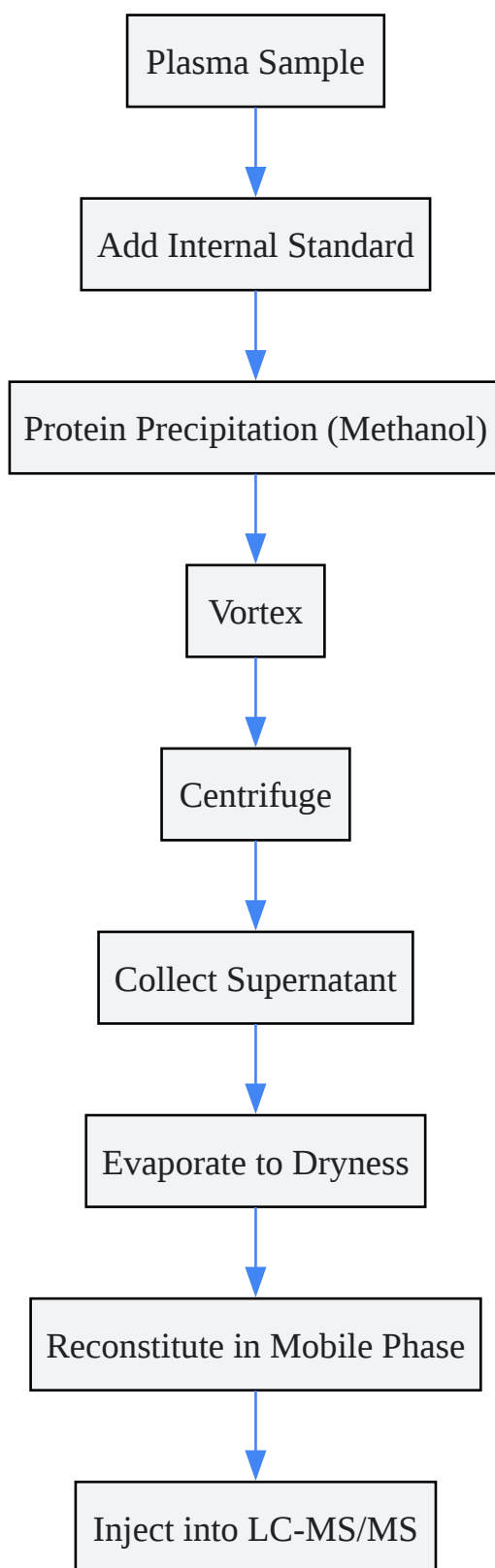
Bioequivalence Study Protocol

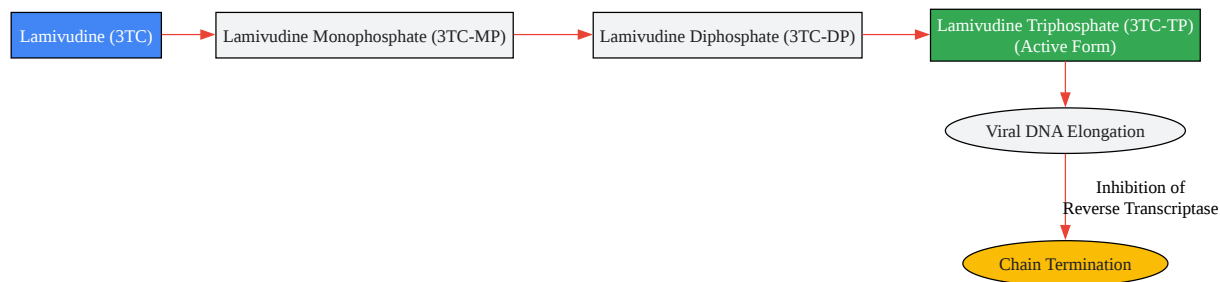
This protocol outlines a typical single-dose, two-way crossover bioequivalence study for a Lamivudine tablet formulation.

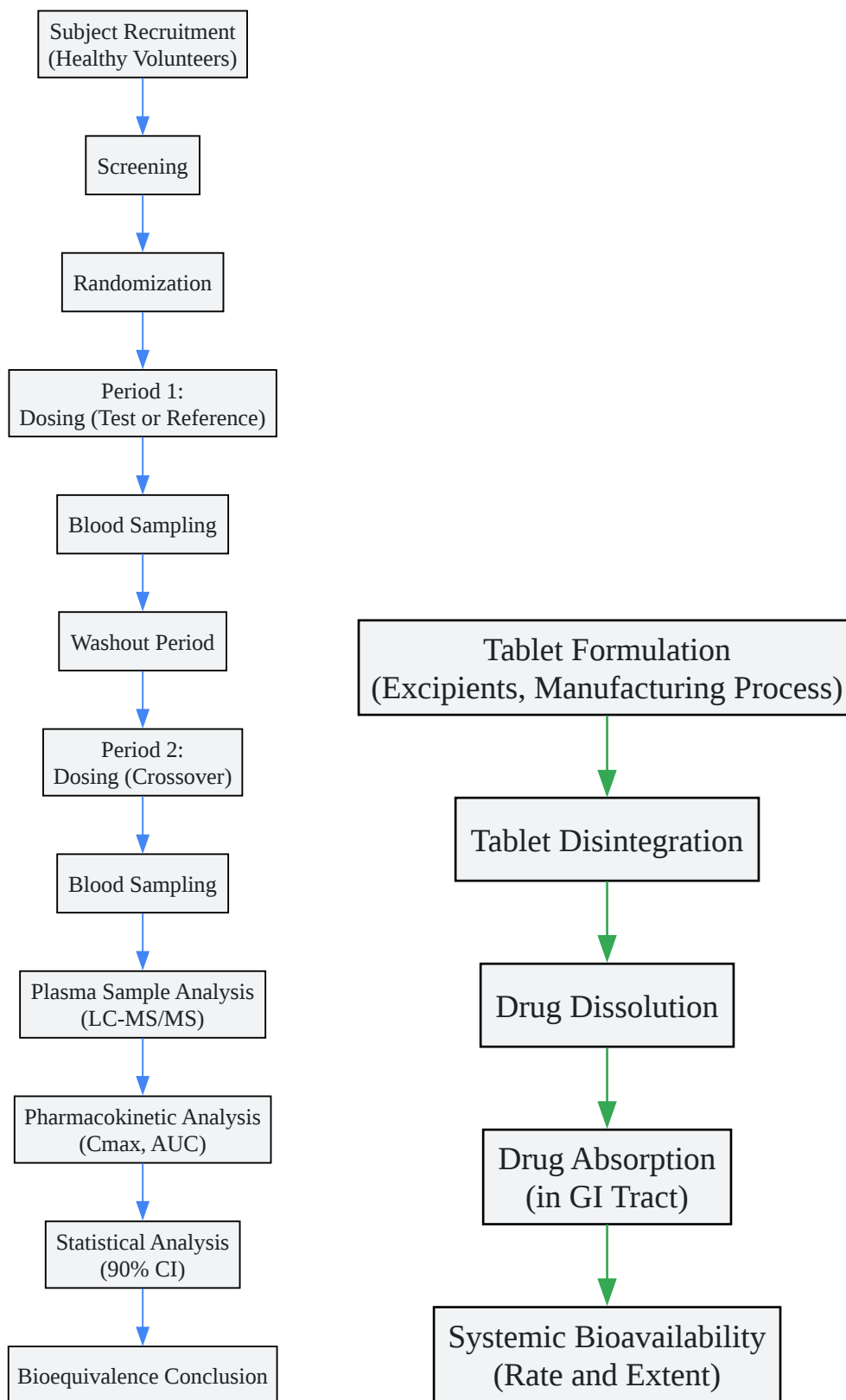
3.1.1. Study Design

A randomized, open-label, single-dose, two-period, two-sequence crossover study is recommended.^[4]









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